Using 2-(Methylthio)thiophene-3-carboxaldehyde as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2-(Methylthio)thiophene-3-carboxaldehyde*
CAS No.:	*76834-95-2*
Cat. No.:	*B3022332*

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Application Note: **2-(Methylthio)thiophene-3-carboxaldehyde** as a Pharmaceutical Intermediate

Executive Summary

2-(Methylthio)thiophene-3-carboxaldehyde (CAS: 76834-95-2) is a high-value heterocyclic building block characterized by its ortho-functionalized architecture. It features an electrophilic formyl group at the C3 position and a nucleophilic (yet activatable) methylthio ether at the C2 position.

This bifunctionality makes it a linchpin intermediate in the synthesis of thieno[2,3-d]pyrimidines, a scaffold ubiquitously found in kinase inhibitors (e.g., EGFR, VEGFR inhibitors) and antimicrobial agents. This guide details the strategic manipulation of this intermediate, focusing on the "Oxidation-Displacement" pathway, which offers the highest versatility for generating diverse pharmaceutical libraries.

Chemical Profile & Reactivity Logic

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Property	Specification
CAS Number	76834-95-2
Formula	$C_6H_6OS_2$
MW	158.24 g/mol
Appearance	Yellow to amber liquid or low-melting solid
Storage	2-8°C, under inert atmosphere (Argon/Nitrogen)
Key Hazard	Stench (Thioether); Irritant

Reactivity Matrix: The molecule presents two divergent synthetic handles:[1][2][3][4][5]

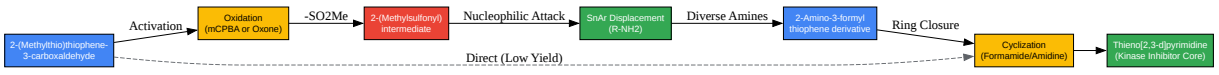
- C3-Formyl Group: Classic electrophile for Knoevenagel condensations, reductive aminations, and Schiff base formation.
- C2-Methylthio Group: A "masked" leaving group. While poor at leaving in its native state, oxidation to the sulfoxide (-SOMe) or sulfone ($-SO_2Me$) transforms it into an excellent leaving group for Nucleophilic Aromatic Substitution (

).

Core Application: Synthesis of Thieno[2,3-d]pyrimidine Scaffolds

The primary pharmaceutical utility of this intermediate is the construction of fused bicyclic systems. The most robust pathway involves activating the C2 position to introduce diverse amines, followed by ring closure.

Visualizing the Synthetic Strategy



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Figure 1: The "Oxidation-Displacement" strategy (Solid lines) is preferred over direct cyclization (Dashed) due to higher yields and the ability to introduce diverse R-groups at the amine stage.

Detailed Experimental Protocols

Protocol A: Activation via Oxidation (Sulfone Synthesis)

Objective: Convert the inert -SMe group into a reactive -SO_2Me leaving group.

Reagents:

- Substrate: **2-(Methylthio)thiophene-3-carboxaldehyde** (1.0 eq)
- Oxidant: m-Chloroperbenzoic acid (mCPBA, 2.2 eq) OR Oxone®
- Solvent: Dichloromethane (DCM)[3]

Step-by-Step:

- Dissolution: Dissolve 10 mmol of **2-(Methylthio)thiophene-3-carboxaldehyde** in 50 mL of DCM. Cool to 0°C in an ice bath.
- Addition: Add mCPBA (22 mmol) portion-wise over 20 minutes. Note: Exothermic reaction.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) and stir for 3–5 hours. Monitor by TLC (the sulfone is significantly more polar).
- Workup: Quench with saturated aqueous

  (to remove excess peroxide) followed by saturated

  .
- Isolation: Separate organic layer, dry over

  , and concentrate.
- Yield: Expect 85–95% of 2-(methylsulfonyl)thiophene-3-carboxaldehyde.

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Protocol B: Displacement & Cyclization

Objective: Introduce the amine pharmacophore and close the pyrimidine ring.

Reagents:

- Substrate: 2-(Methylsulfonyl)thiophene-3-carboxaldehyde (from Protocol A)
- Nucleophile: Primary amine (e.g., Aniline, Benzylamine) (1.1 eq)
- Base:

  or

  (2.0 eq)
- Cyclizing Agent: Formamide (excess) or Formamidine acetate.

Step-by-Step:

- Displacement: Dissolve the sulfone intermediate in DMF or Acetonitrile. Add the primary amine and base. Heat to 60–80°C for 2–4 hours.
  - Observation: The reaction turns from pale to deep yellow/orange as the 2-amino-thiophene-3-carboxaldehyde forms.
- Cyclization (One-Pot Variation): Once displacement is complete (verify by LC-MS), add Formamidine acetate (1.5 eq) directly to the mixture.
- Reflux: Heat the mixture to 100–120°C for 6–12 hours.
- Purification: Cool to RT and pour into ice water. The thienopyrimidine often precipitates. Filter and recrystallize from Ethanol/Water.

Troubleshooting & Optimization Guide

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Issue	Probable Cause	Corrective Action
Incomplete Oxidation	Stoichiometry error; old mCPBA.	Use 2.5 eq of oxidant. Check mCPBA activity (iodometric titration).
Low Yield	Competitive condensation at aldehyde.	Use sterically hindered bases ( ) or lower temp (40°C) for displacement.
"Tarry" Product	Polymerization of amino-aldehyde.	Do not isolate the intermediate 2-amino-3-formyl thiophene. Proceed immediately to cyclization (One-Pot).
Strong Odor	Release of Methyl Mercaptan/Sulfides.[6]	Use bleach traps for all rotary evaporator exhaust. Work in a well-ventilated fume hood.

Safety & Handling (E-E-A-T)

- Stench Management: The starting material and sulfide byproducts have a low odor threshold. All glassware should be soaked in a bleach solution (sodium hypochlorite) immediately after use to oxidize residual sulfur compounds.
- Toxicity: Thiophene derivatives can be skin sensitizers. Wear nitrile gloves and long sleeves.
- Thermal Stability: The aldehyde group is susceptible to air oxidation (to carboxylic acid). Store under nitrogen.

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